

Essential Guide to the Proper Disposal of Balanophonin

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Compound of Interest

Compound Name: *Balanophonin*

Cat. No.: *B12399630*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This document provides a comprehensive guide to the proper disposal procedures for **Balanophonin**, a phenolic compound with notable anti-oxidant, anticholinesterase, anti-inflammatory, anticancer, and antineurodegenerative properties. Adherence to these guidelines is critical to maintaining a safe laboratory environment and preventing environmental contamination.

Chemical and Physical Properties

A summary of **Balanophonin**'s key chemical and physical properties is provided below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₀ O ₆	PubChem[1]
Molecular Weight	356.37 g/mol	DC Chemicals[2], PubChem[1]
CAS Number	215319-47-4 ((+)- Balanophonin)	DC Chemicals[2]
Appearance	Powder	DC Chemicals[2]
Storage (Powder)	-20°C for 2 years	DC Chemicals
Storage (in Solvent)	-80°C for 6 months (in DMSO)	DC Chemicals

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **Balanophonin** presents the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE): To ensure safety when handling **Balanophonin**, the following personal protective equipment should be utilized:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Impervious clothing.
- Respiratory Protection: A suitable respirator should be used.

It is essential to avoid inhalation, as well as contact with eyes and skin. Engineering controls, such as adequate ventilation and the provision of accessible safety showers and eye wash stations, are also necessary.

Spill Management and Disposal Procedures

In the event of a spill, and for the routine disposal of **Balanophonin** waste, the following step-by-step protocols must be followed.

- Ensure Safety: Wear the appropriate personal protective equipment (PPE) as listed above.
- Containment: For liquid spills, absorb the solution with a finely-powdered liquid-binding material such as diatomite or universal binders.
- Decontamination: Scrub the affected surfaces and any contaminated equipment with alcohol to decontaminate them.

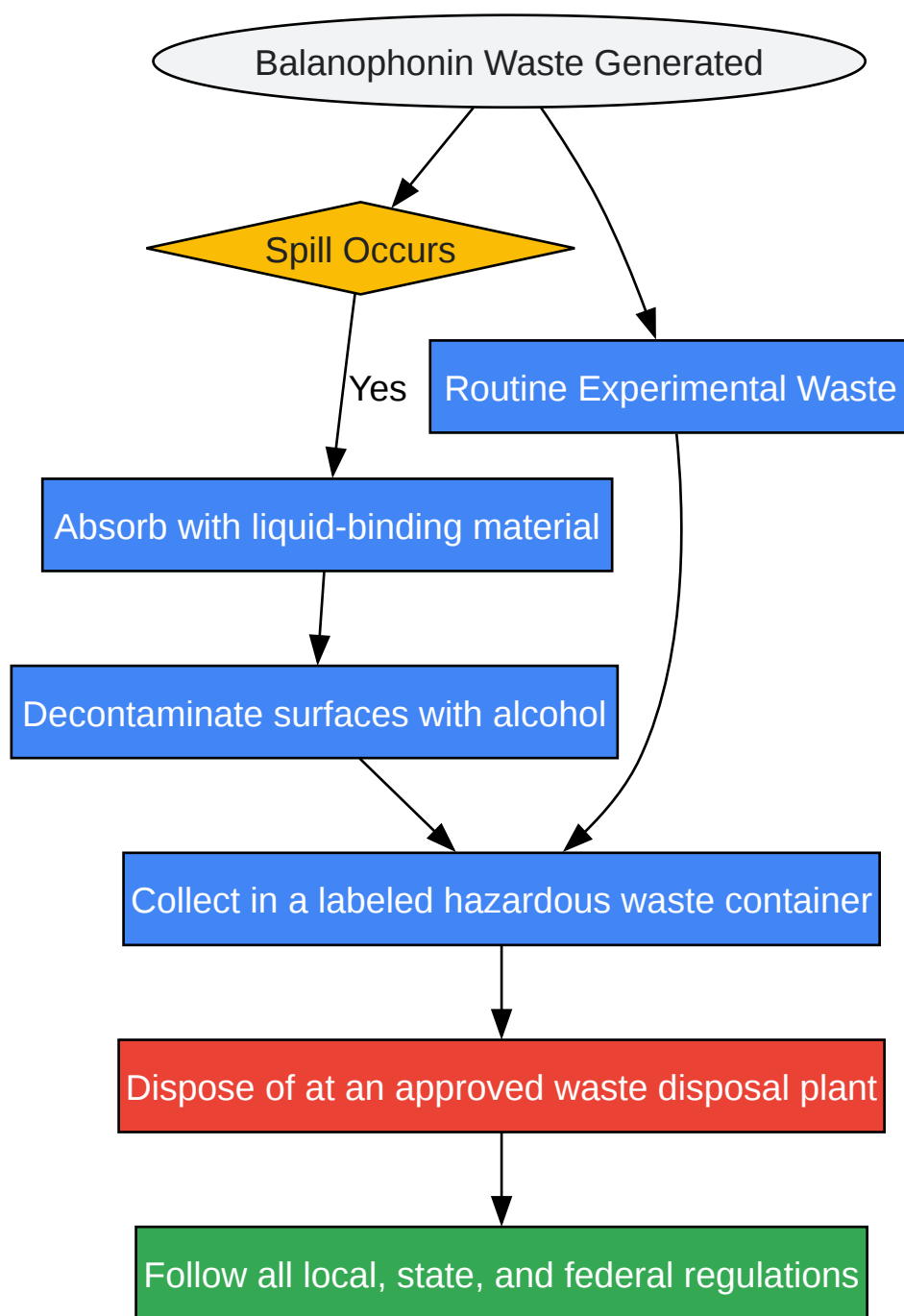
- Collection: Collect all contaminated materials, including the absorbent material and any contaminated clothing or PPE.
- Disposal: Dispose of all contaminated material as hazardous waste according to the disposal procedures outlined below.

The primary directive for the disposal of **Balanophonin** is to avoid release to the environment. Due to its high aquatic toxicity, it must not be disposed of down the drain.

- Waste Collection:
 - Collect all waste containing **Balanophonin**, including unused product, contaminated lab supplies (e.g., pipette tips, vials), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
 - Ensure the container is kept tightly sealed.
- Waste Disposal:
 - The contents and the container must be disposed of at an approved waste disposal plant.
 - All disposal activities must be conducted in accordance with prevailing country, federal, state, and local regulations.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Balanophonin**.



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Balanophonin Disposal Workflow

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References

- 1. Balanophonin | C₂₀H₂₀O₆ | CID 21582569 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (+)-Balanophonin|215319-47-4|MSDS [dcchemicals.com]
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